Proper Disposal and Handling of Strontium Perchlorate: A Comprehensive Safety Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Strontium perchlorate*
CAS No.:	*13450-97-0*
Cat. No.:	*B086668*

Get Quote

For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper handling and disposal of **strontium perchlorate**. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance. **Strontium perchlorate** is a strong oxidizing agent that can pose significant fire and explosion hazards if not managed correctly.

Key Safety and Hazard Data

A thorough understanding of the properties and hazards of **strontium perchlorate** is fundamental to its safe use. The following table summarizes critical quantitative data for **strontium perchlorate** and its common hydrated form.

© 2026 BenchChem. All rights reserved.

Property	Strontium Perchlorate (Anhydrous)	Strontium Perchlorate Trihydrate
Chemical Formula	$Sr(ClO_4)_2$	$Sr(ClO_4)_2 \cdot 3H_2O$
CAS Number	13450-97-0	15650-09-6
Molecular Weight	286.52 g/mol	340.54 g/mol
Appearance	Colorless crystalline powder	Solid Crystalline
Primary Hazard	Strong Oxidizer	Strong Oxidizer, Moisture Sensitive

Experimental Protocols: Safe Handling and Spill Management

Strict adherence to the following protocols is mandatory when working with **strontium perchlorate**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are required at all times.
- Hand Protection: Wear nitrile or neoprene gloves.
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory.[1]

Handling and Storage Procedures

- Ventilation: Always handle **strontium perchlorate** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid Incompatibles: Keep **strontium perchlorate** away from strong reducing agents, combustible materials, organic materials, and finely divided metals.[2][3] Contact with these substances can lead to fire or explosion.[3][4][5]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed, compatible container.[6] Do not store on wooden shelves.[1]

© 2026 BenchChem. All rights reserved.

- Ignition Sources: Eliminate all sources of ignition, such as open flames and sparks, from the handling and storage areas.

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to mitigate risks.

- Evacuate and Isolate: For large spills, immediately evacuate the area and isolate the spill.[3]
- Control Ignition Sources: Remove all sources of ignition from the spill area.
- Absorb Spill: For small liquid spills, use a non-combustible absorbent material like vermiculite or sand to soak up the product.[3] For small dry spills, carefully sweep the material into a clean, dry container.[3] Do not use paper towels or other combustible materials for cleanup.[7]
- Containerize Waste: Place the absorbed or swept material into a suitable, labeled container for hazardous waste disposal.[2]
- Decontaminate: Clean the spill area thoroughly with water.
- Seek Assistance: For large or uncontrolled spills, contact your institution's environmental health and safety (EHS) department immediately.

Mandatory Waste Disposal Protocol

Under no circumstances should **strontium perchlorate** or its waste be disposed of in the regular trash or down the drain.[2][6] All **strontium perchlorate** waste is considered hazardous and must be disposed of through a certified hazardous waste disposal service.

- Waste Collection:
  - Collect all **strontium perchlorate** waste, including contaminated materials like gloves and absorbent pads, in a designated, clearly labeled, and compatible hazardous waste container.[1][8]
  - Ensure the waste container is kept closed except when adding waste.

© 2026 BenchChem. All rights reserved.

- Do not mix **strontium perchlorate** waste with other incompatible waste streams, especially organic, flammable, or combustible materials.[6]

- Labeling and Storage of Waste:
  - Label the hazardous waste container with "Hazardous Waste," "**Strontium Perchlorate**," and the associated hazards (Oxidizer).
  - Store the waste container in a designated satellite accumulation area, away from incompatible materials.

- Arranging for Disposal:
  - Contact your institution's EHS department or a certified hazardous waste disposal company to arrange for pickup and proper disposal of the waste.[9]
  - Provide the waste disposal company with a complete and accurate description of the waste material.

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **strontium perchlorate**.

Caption: Workflow for Safe Handling and Disposal of **Strontium Perchlorate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ehs.yale.edu [ehs.yale.edu]
- 2. fishersci.com [fishersci.com]
- 3. STRONTIUM PERCHLORATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

- 4. waterboards.ca.gov [waterboards.ca.gov]
- 5. Perchloric acid, strontium salt (2:1) | Cl2O8Sr | CID 61607 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. jk-sci.com [jk-sci.com]
- 7. Oxidizers - Lab Safety - Grand Valley State University [gvsu.edu]
- 8. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 9. mlienvironmental.com [mlienvironmental.com]
- To cite this document: BenchChem. [Proper Disposal and Handling of Strontium Perchlorate: A Comprehensive Safety Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086668/docs#proper-disposal-and-handling-of-strontium-perchlorate-a-comprehensive-safety-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.